

# Chemical and Physical Properties (Hypothetical Data)

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All personnel must review this information before handling the compound. The data presented below are placeholders and must be replaced with experimentally determined values for **Sulfo-DMAC-SPP**.



Property	Value	Source / Method
IUPAC Name	Not available	-
CAS Number	Not available	-
Molecular Formula	To be determined	Elemental Analysis, Mass Spec.
Molecular Weight	To be determined	Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in water, DMSO, DMF	Solubility Testing
Melting Point	To be determined	Differential Scanning Calorimetry
Boiling Point	Not applicable (decomposes)	-
рКа	To be determined (sulfonic acid group ~ -2)	Titration / Computational
Stability	Store at -20°C, protect from moisture	Stability Studies

## **Hazard Identification and Safety Precautions**

As an uncharacterized substance, **Sulfo-DMAC-SPP** must be treated as a hazardous compound. The following is a preliminary hazard assessment based on functional groups (sulfonic acid, potential reactive ester).

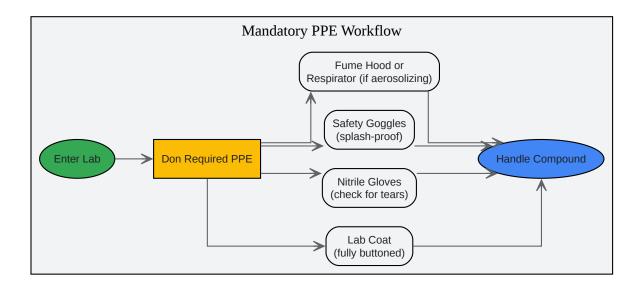
## **GHS Classification (Anticipated)**



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Irritation	Category 2	H315: Causes skin irritation.
Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.

## **Personal Protective Equipment (PPE)**

The following PPE is mandatory when handling **Sulfo-DMAC-SPP** in solid or solution form.



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Caption: Mandatory Personal Protective Equipment (PPE) workflow before handling the compound.

# **Experimental Protocols**



## **Protocol for Reconstitution of Solid Compound**

This protocol describes the steps to safely prepare a stock solution from the powdered form of **Sulfo-DMAC-SPP**.

#### Preparation:

- Calculate the required mass of Sulfo-DMAC-SPP and volume of solvent to achieve the desired concentration.
- Work within a certified chemical fume hood.
- Ensure a calibrated balance, appropriate glassware, and solvent are available.

#### Weighing:

- Place a weigh boat on the balance and tare.
- Carefully transfer the solid Sulfo-DMAC-SPP to the weigh boat using a clean spatula.
   Avoid creating dust.
- Record the exact mass.

#### Solubilization:

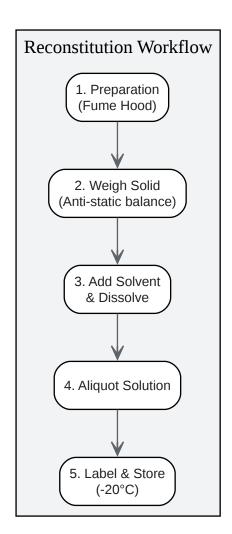
- Transfer the weighed powder to a sterile conical tube or vial.
- Add the calculated volume of solvent (e.g., sterile water or DMSO) to the vial.
- Cap the vial securely and vortex or sonicate until the solid is completely dissolved.

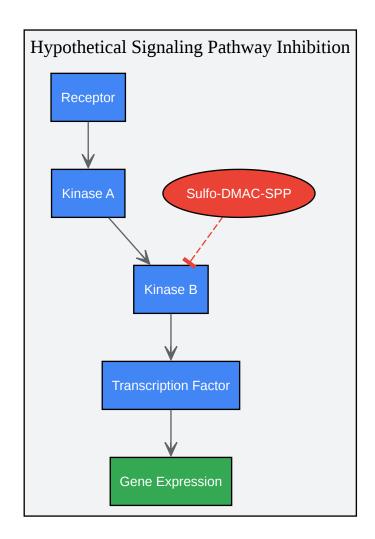
#### Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date, and storage temperature.



Store at -20°C or as determined by stability studies.





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